Technical Guide: Applications of 2,4-Dimethoxyamphetamine Hydrochloride (2,4-DMA HCl)

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Compound of Interest

Compound Name:	*2,4-DMA hydrochloride*
CAS No.:	*33189-36-5*
Cat. No.:	*B162520*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4-Dimethoxyamphetamine (2,4-DMA), also known as DMA-3, is a lesser-known psychoactive compound belonging to the phenethylamine and amphetamine chemical classes.[1] First synthesized and documented by Alexander Shulgin, it is a positional isomer of other dimethoxyamphetamines such as the more well-known 2,5-DMA.[1] This technical guide provides a comprehensive overview of the synthesis, pharmacology, and mechanism of action of **2,4-DMA hydrochloride**, with a focus on its applications in scientific research. The information presented herein is intended for an audience of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

2,4-DMA hydrochloride is the salt form of the 2,4-dimethoxyamphetamine base. The hydrochloride salt enhances the compound's stability and solubility in aqueous solutions,

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making it more suitable for laboratory research.

Table 1: Chemical and Physical Properties of 2,4-Dimethoxyamphetamine

Property	Value	Reference
IUPAC Name	1-(2,4-dimethoxyphenyl)propan-2-amine	
Synonyms	2,4-DMA, DMA-3	[1]
Molecular Formula	$C_{11}H_{17}NO_2$	
Molar Mass	195.26 g/mol	
Appearance (HCl salt)	White crystalline solid	
Solubility (HCl salt)	Soluble in water	

Synthesis of 2,4-Dimethoxyamphetamine Hydrochloride

The synthesis of 2,4-dimethoxyamphetamine typically starts from 2,4-dimethoxybenzaldehyde. A common route involves a Henry reaction to form the corresponding nitrostyrene, followed by reduction to the amine. The final step is the formation of the hydrochloride salt.

Experimental Protocol: Synthesis of 1-(2,4-dimethoxyphenyl)propan-2-amine

This protocol is adapted from the general methods described by Alexander Shulgin in his book PiHKAL ("Phenethylamines I Have Known and Loved").[2][3]

Step 1: Synthesis of 1-(2,4-dimethoxyphenyl)-2-nitropropene

- To a solution of 100 g of 2,4-dimethoxybenzaldehyde in 400 mL of glacial acetic acid, add 100 mL of nitroethane and 60 g of anhydrous ammonium acetate.
- Heat the mixture on a steam bath for 4 hours.

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- Allow the reaction mixture to cool, which should result in the crystallization of the product.
- Collect the yellow crystals by filtration and wash with a small amount of cold acetic acid, followed by a water wash.
- Recrystallize the product from boiling methanol to yield 1-(2,4-dimethoxyphenyl)-2-nitropropene.

Step 2: Reduction to 1-(2,4-dimethoxyphenyl)propan-2-amine (2,4-DMA)

- Prepare a suspension of 30 g of lithium aluminum hydride (LAH) in 1.5 L of anhydrous tetrahydrofuran (THF) in a suitable reaction vessel equipped with a condenser and a dropping funnel.
- Slowly add a solution of 50 g of 1-(2,4-dimethoxyphenyl)-2-nitropropene in 500 mL of anhydrous THF to the LAH suspension at a rate that maintains a gentle reflux.
- After the addition is complete, continue to reflux the mixture for an additional 24 hours.
- Cool the reaction mixture and cautiously add dilute sulfuric acid to decompose the excess LAH and the reaction complex.
- Make the aqueous phase strongly basic with the addition of 25% sodium hydroxide solution.
- Extract the product with three portions of diethyl ether.
- Combine the ether extracts and remove the solvent under reduced pressure to yield the free base of 1-(2,4-dimethoxyphenyl)propan-2-amine as an oil.

Step 3: Formation of 1-(2,4-dimethoxyphenyl)propan-2-amine hydrochloride (2,4-DMA HCl)

- Dissolve the oily free base in anhydrous diethyl ether.
- Bubble dry hydrogen chloride gas through the solution until precipitation of the hydrochloride salt is complete.
- Collect the white crystalline precipitate by filtration.

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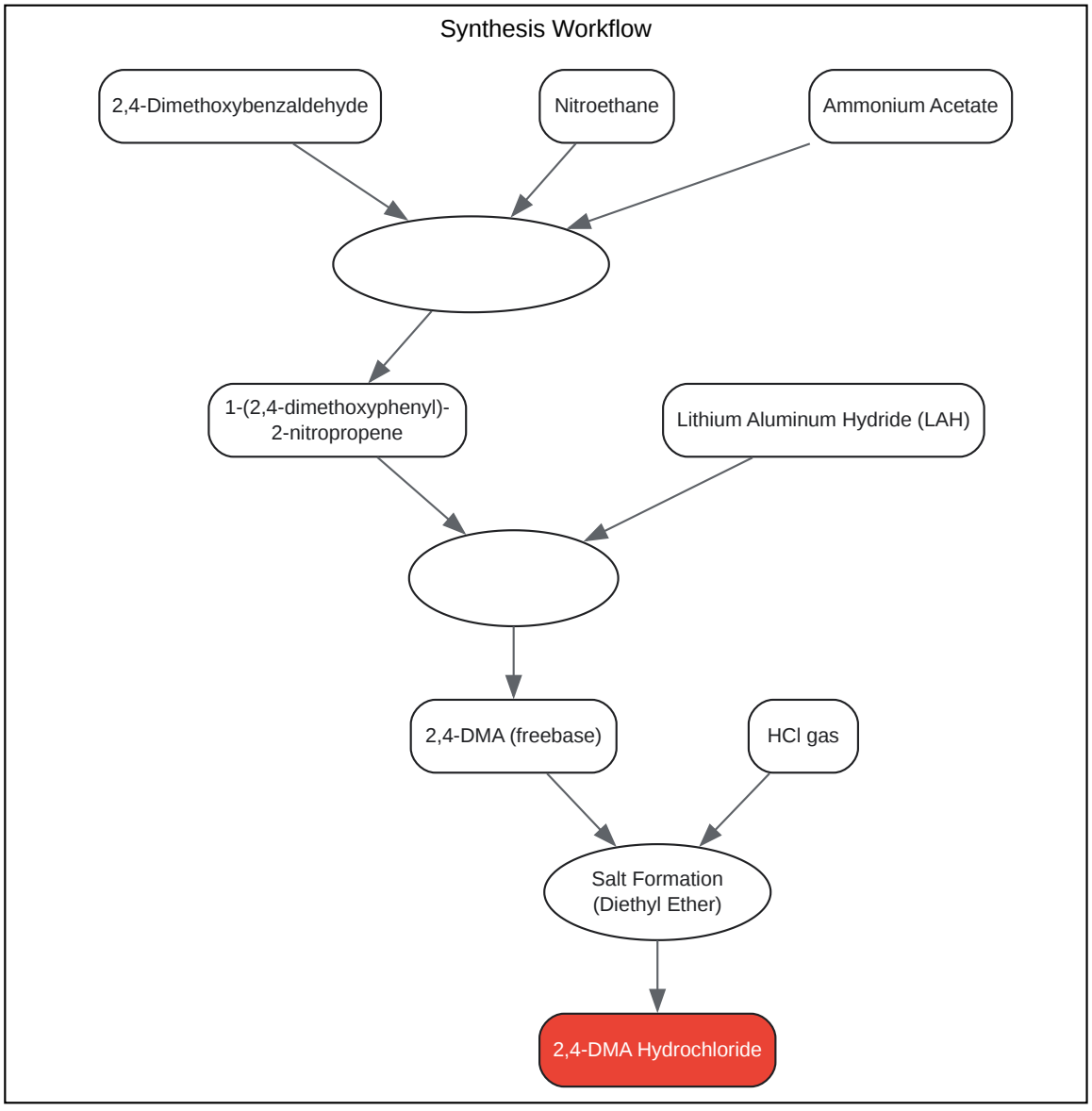
- Wash the crystals with a small amount of fresh diethyl ether and allow them to air dry.



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Synthesis Workflow for **2,4-DMA Hydrochloride**.

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Mechanism of Action: Serotonin 5-HT$_{2a}$ Receptor Agonism

The primary pharmacological target of 2,4-DMA is the serotonin 5-HT$_{2a}$ receptor, where it acts as an agonist. The 5-HT$_{2a}$ receptor is a G protein-coupled receptor (GPCR) that is predominantly coupled to the Gq/11 signaling pathway.

Upon binding of an agonist like 2,4-DMA, the 5-HT$_{2a}$ receptor undergoes a conformational change, leading to the activation of the Gq/11 protein. This activation initiates a downstream signaling cascade:

- Phospholipase C (PLC) Activation: The activated Gαq subunit of the G protein stimulates the enzyme phospholipase C.
- PIP$_2$ Hydrolysis: PLC catalyzes the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP$_2$), a membrane phospholipid.
- Second Messenger Production: This hydrolysis generates two second messengers: inositol trisphosphate (IP$_3$) and diacylglycerol (DAG).
- Intracellular Calcium Release: IP$_3$ diffuses into the cytoplasm and binds to IP$_3$ receptors on the endoplasmic reticulum, triggering the release of stored calcium (Ca^{2+}) into the cytosol.
- Protein Kinase C (PKC) Activation: The increase in intracellular Ca^{2+} and the presence of DAG synergistically activate protein kinase C, which then phosphorylates various downstream target proteins, leading to a cellular response.

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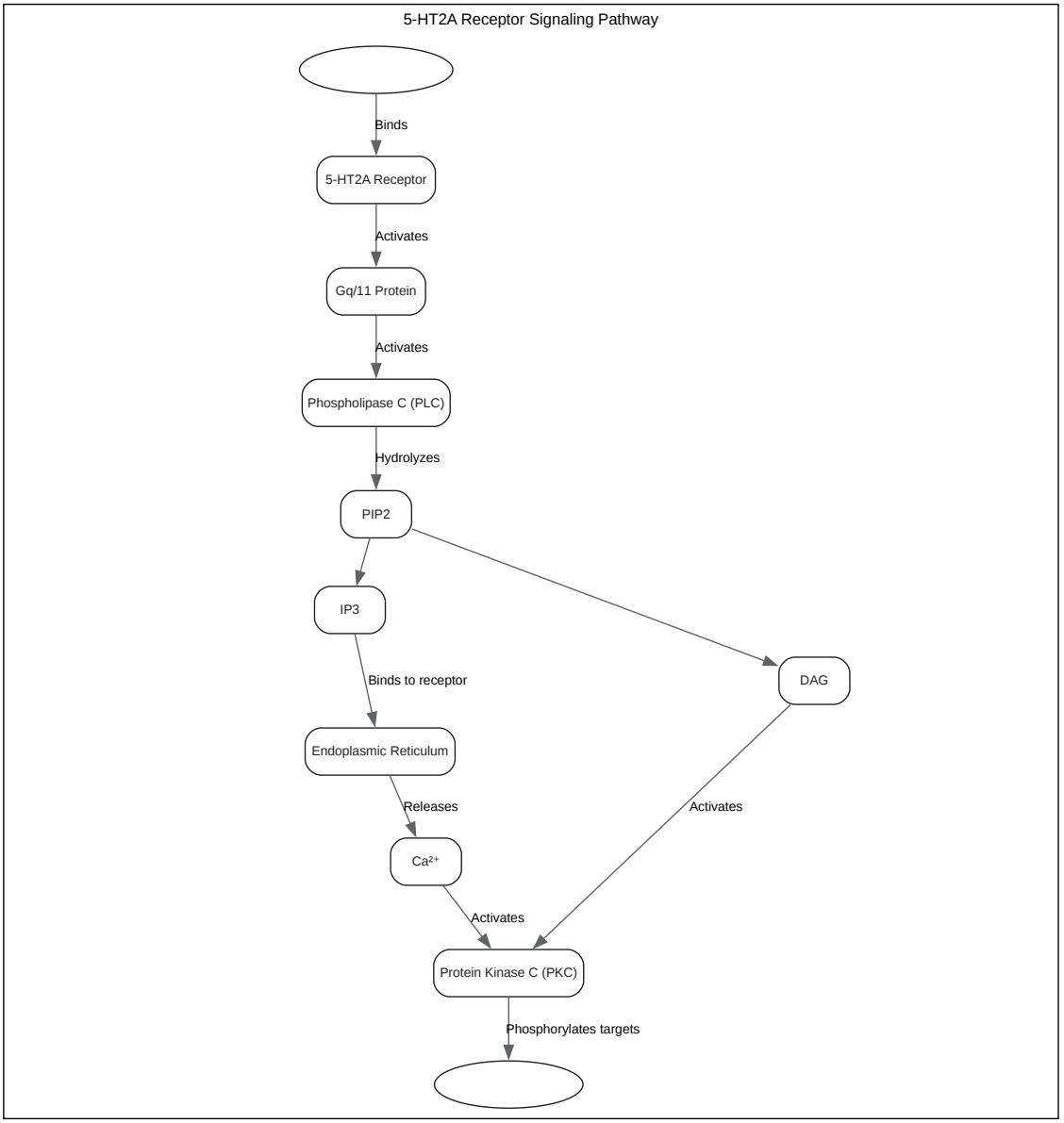

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5-HT2A Receptor Signaling Pathway.

Pharmacological Data

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The pharmacological profile of 2,4-DMA is characterized by its interaction with the 5-HT_{2a} receptor. The following tables summarize the available quantitative data for 2,4-DMA and its isomers.

Table 2: Pharmacological Effects of Dimethoxyamphetamine Isomers

Compound	Dosage (Oral)	Duration of Effects	Qualitative Effects	Reference
2,4-DMA	≥ 60 mg	Short	Stimulant-like, amphetamine-like	[1]
2,5-DMA	80 - 160 mg	6 - 8 hours	Mydriasis, increased heart rate	[1][4]
3,4-DMA	Unknown	Unknown	Mescaline-like hallucinations	[1]

Table 3: In Vitro Pharmacological Data at the 5-HT_{2a} Receptor

Compound	K_i (nM)	EC_{50} (nM)	E_{max} (%)	Reference
2,5-DMA	2,502	160 - 3,548	66 - 109	[4]

Note: Specific K_i and EC_{50}/E_{max} values for 2,4-DMA and 3,4-DMA at the 5-HT_{2a} receptor are not readily available in the peer-reviewed literature and represent a gap in the current understanding of these compounds.

Experimental Protocols: Pharmacological Assays

The following protocols are generalized methods for assessing the pharmacological activity of compounds like 2,4-DMA at the 5-HT_{2a} receptor.

5-HT_{2a} Receptor Binding Assay

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This assay determines the affinity of a test compound for the 5-HT_{2a} receptor by measuring its ability to displace a radiolabeled ligand.

- Membrane Preparation: Prepare cell membranes from a cell line stably expressing the human 5-HT_{2a} receptor.
- Assay Buffer: Prepare a suitable buffer (e.g., 50 mM Tris-HCl, pH 7.4).
- Reaction Mixture: In a 96-well plate, combine the cell membranes, a known concentration of a suitable radioligand (e.g., [^{3}H]ketanserin), and varying concentrations of the test compound (2,4-DMA HCl). Include controls for total binding (no competitor) and non-specific binding (excess of a known non-labeled ligand).
- Incubation: Incubate the plate at room temperature for a specified time to allow for binding equilibrium.
- Filtration: Rapidly filter the contents of each well through a glass fiber filter mat to separate bound from free radioligand.
- Washing: Wash the filters with ice-cold assay buffer to remove any remaining unbound radioligand.
- Scintillation Counting: Place the filter mat in a scintillation vial with scintillation fluid and measure the radioactivity using a liquid scintillation counter.
- Data Analysis: Calculate the specific binding and plot the percentage of specific binding against the logarithm of the test compound concentration. Determine the IC_{50} value and calculate the K_i using the Cheng-Prusoff equation.

Gq/11-Mediated Signaling Assay (Calcium Flux)

This functional assay measures the ability of a test compound to activate the 5-HT_{2a} receptor and trigger a downstream signaling event, such as an increase in intracellular calcium.

- Cell Culture: Culture a cell line expressing the 5-HT_{2a} receptor in a 96-well plate.
- Fluorescent Dye Loading: Load the cells with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM or Fluo-4 AM).

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- Compound Addition: Add varying concentrations of the test compound (2,4-DMA HCl) to the wells.
- Fluorescence Measurement: Measure the change in fluorescence intensity over time using a fluorescence plate reader. An increase in fluorescence indicates an increase in intracellular calcium concentration.
- Data Analysis: Plot the change in fluorescence against the logarithm of the test compound concentration to generate a dose-response curve and determine the EC_{50} and E_{max} values.

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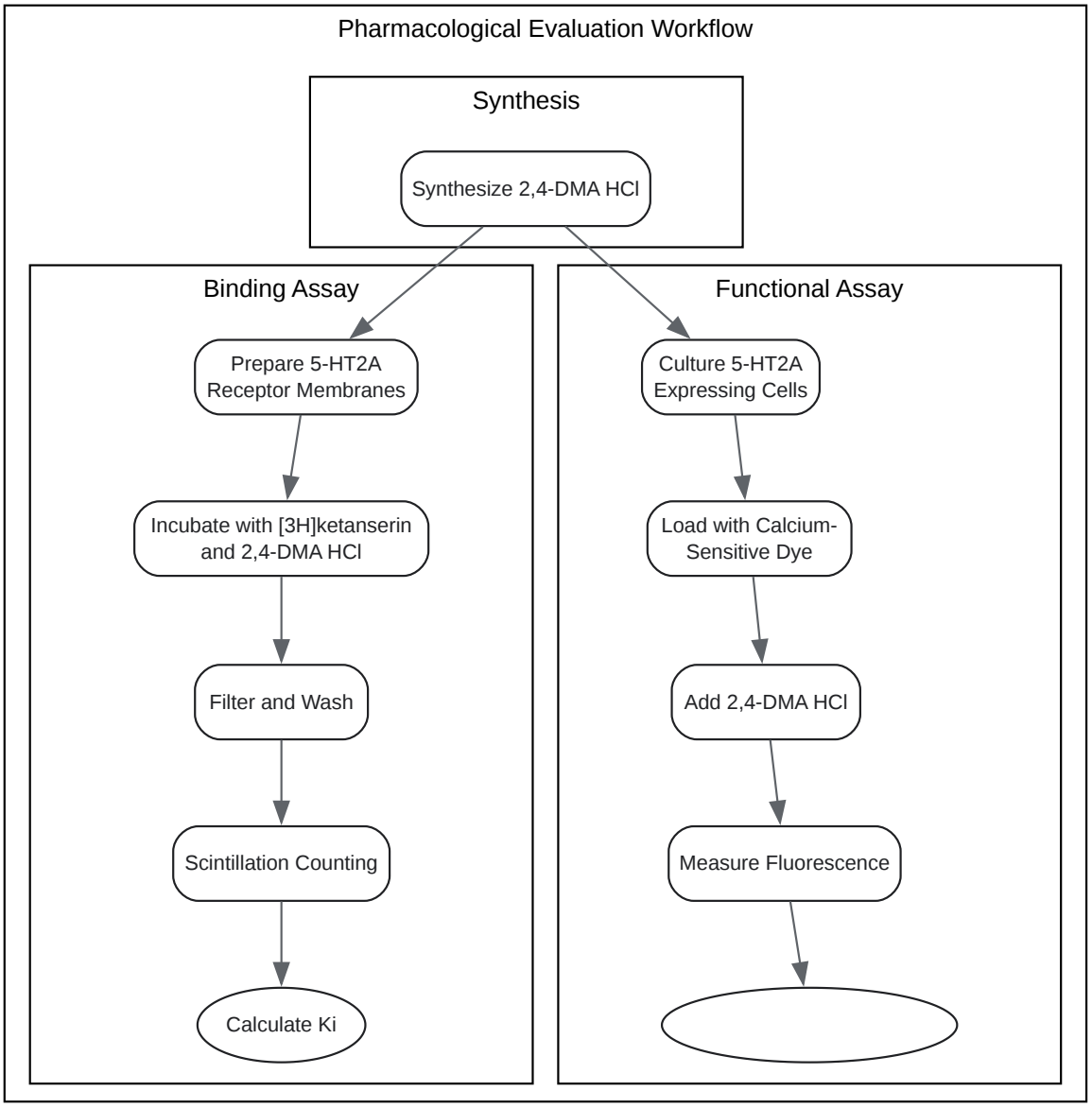

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Experimental Workflow for Pharmacological Evaluation.

Applications in Research

2,4-DMA HCl serves as a valuable research tool for several reasons:

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- Structure-Activity Relationship (SAR) Studies: As a positional isomer of other dimethoxyamphetamines, 2,4-DMA is useful for studying how the position of the methoxy groups on the phenyl ring influences the affinity and efficacy at the 5-HT_{2a} receptor and other potential targets.
- Probing the 5-HT_{2a} Receptor: Its activity as a 5-HT_{2a} receptor agonist allows for its use in in vitro and in vivo studies to investigate the role of this receptor in various physiological and pathological processes.
- Reference Compound: In drug discovery programs aimed at developing novel 5-HT_{2a} receptor ligands, 2,4-DMA can be used as a reference compound for comparison.

Conclusion

2,4-Dimethoxyamphetamine hydrochloride is a synthetic psychoactive compound with primary activity as a serotonin 5-HT_{2a} receptor agonist. While less potent and well-characterized than some of its isomers, it remains a compound of interest for researchers studying the structure-activity relationships of phenethylamines and the function of the 5-HT_{2a} receptor. The detailed protocols and data presented in this guide provide a foundation for further scientific investigation into the properties and potential applications of 2,4-DMA HCl. Further research is warranted to fully elucidate its pharmacological profile, including its affinity for various receptor subtypes and its in vivo effects.

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